

Solubility of 2-Propanol-d8 in Organic Compounds: A Technical Guide

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Compound of Interest

Compound Name: 2-Propanol-d8

Cat. No.: B1362042

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This technical guide provides a comprehensive overview of the solubility of **2-Propanol-d8** (deuterated isopropanol) in various organic compounds. Due to its utility as a solvent in Nuclear Magnetic Resonance (NMR) spectroscopy and as a tracer in chemical reactions, understanding its solubility is critical for experimental design and execution.

Core Principles of Solubility

2-Propanol-d8, the fully deuterated isotopologue of isopropanol, shares very similar physical and chemical properties with its non-deuterated counterpart. The primary difference lies in the substitution of protium (^1H) with deuterium (^2H), which results in a slightly higher molecular weight and minor differences in intermolecular interactions. However, for the practical purpose of solubility in organic solvents, it is widely accepted that the solubility of a deuterated solvent is nearly identical to that of its non-deuterated form.^{[1][2]}

2-Propanol is a polar organic solvent and is miscible with a wide array of both polar and non-polar organic solvents.^{[3][4][5]} This broad miscibility is attributed to its ability to engage in hydrogen bonding via its hydroxyl group, as well as its capacity for van der Waals interactions through its alkyl backbone.

Quantitative Solubility Data

Precise quantitative solubility data (e.g., g/100mL) for **2-Propanol-d8** in a comprehensive range of organic solvents is not extensively documented in publicly available literature. However, based on the principle of isotopic similarity, the miscibility of 2-Propanol provides a reliable guide. "Miscible" indicates that the two substances will mix in all proportions to form a homogeneous solution.

Organic Solvent	Chemical Formula	Polarity	Expected Solubility of 2-Propanol-d8
Acetone	C ₃ H ₆ O	Polar aprotic	Miscible
Acetonitrile	C ₂ H ₃ N	Polar aprotic	Miscible
Benzene	C ₆ H ₆	Non-polar	Miscible[5]
Chloroform	CHCl ₃	Polar aprotic	Miscible[3][5]
Dichloromethane	CH ₂ Cl ₂	Polar aprotic	Miscible
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar aprotic	Miscible[5]
Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	Polar aprotic	Miscible
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar aprotic	Miscible
Ethanol	C ₂ H ₅ OH	Polar protic	Miscible[3]
Ethyl Acetate	CH ₃ COOC ₂ H ₅	Polar aprotic	Miscible
Hexane	C ₆ H ₁₄	Non-polar	Limited solubility/Immiscible[6]
Methanol	CH ₃ OH	Polar protic	Miscible
Tetrahydrofuran (THF)	C ₄ H ₈ O	Polar aprotic	Miscible
Toluene	C ₇ H ₈	Non-polar	Miscible[6]
Water	H ₂ O	Polar protic	Completely Soluble/Miscible[3][6][7]

Note: While 2-Propanol is miscible with many non-polar solvents, its solubility in very non-polar solvents like hexane is limited.[6]

Experimental Protocols

The determination of solubility, particularly miscibility, is a fundamental experimental procedure in chemistry. Below are detailed methodologies for assessing the solubility of **2-Propanol-d8** in an organic solvent.

Method 1: Visual Miscibility Determination

This is the most straightforward method for determining if two liquids are miscible.

Objective: To qualitatively determine if **2-Propanol-d8** and a test solvent are miscible.

Materials:

- **2-Propanol-d8**
- Test organic solvent
- Two clean, dry test tubes or vials with caps
- Pipettes or graduated cylinders for volume measurement
- Vortex mixer (optional)

Procedure:

- Label two test tubes, one as "Test" and the other as "Control."
- To the "Test" test tube, add a specific volume (e.g., 2 mL) of the test organic solvent.
- To the same test tube, add an equal volume (2 mL) of **2-Propanol-d8**.
- Cap the test tube and gently invert it several times, or briefly vortex it to ensure thorough mixing.
- Allow the mixture to stand undisturbed for a few minutes.

- Observe the test tube against a well-lit background.
 - Miscible: If the mixture remains a single, clear phase with no visible interface, the liquids are miscible.
 - Immiscible: If two distinct layers form, the liquids are immiscible.
 - Partially Miscible: If the mixture initially appears homogeneous but then separates into two layers upon standing, or if one layer appears cloudy, the liquids are partially miscible.
- The "Control" test tube containing only the test solvent can be used for comparison of clarity.

Method 2: Spectroscopic Analysis for Immiscible Systems

For a more quantitative assessment, especially in cases of partial miscibility or to determine the distribution of a solute, spectroscopic methods can be employed.

Objective: To quantify the concentration of a chromophoric solute in each phase of an immiscible **2-Propanol-d8**/solvent system.

Materials:

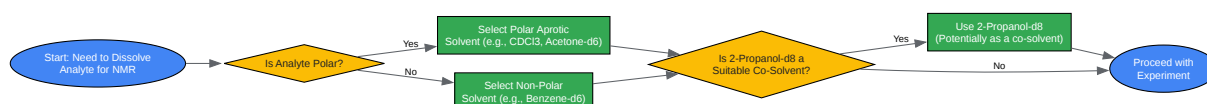
- **2-Propanol-d8**
- Immiscible organic solvent
- A chromophoric solute soluble in at least one of the phases (e.g., a dye)
- Separatory funnel
- UV-Vis spectrophotometer and cuvettes
- Volumetric flasks and pipettes

Procedure:

- Prepare a stock solution of the chromophoric solute in **2-Propanol-d8** of a known concentration.
- In a separatory funnel, combine a known volume of the **2-Propanol-d8** stock solution with a known volume of the immiscible organic solvent.
- Stopper the funnel and shake vigorously for 1-2 minutes to allow for partitioning of the solute.
- Allow the layers to fully separate.
- Carefully drain each layer into separate, labeled containers.
- Measure the absorbance of each layer using the UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}) for the solute.
- Using a pre-established calibration curve of absorbance versus concentration for the solute in each respective solvent, determine the concentration of the solute in each phase.
- The ratio of the concentrations will give the partition coefficient, providing a quantitative measure of the solute's relative solubility in the two phases.

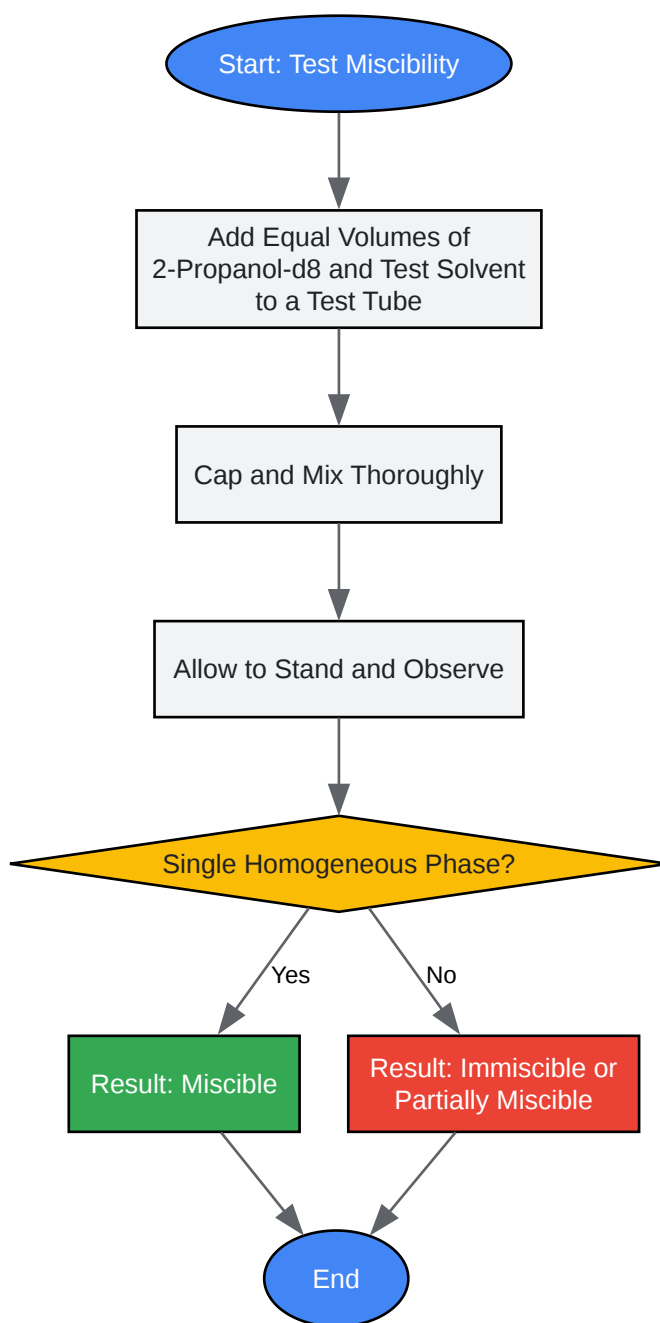
Visualizing Experimental and Logical Workflows

Below are Graphviz diagrams illustrating the decision-making process for solvent selection and the experimental workflow for miscibility testing.



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Caption: Logical workflow for selecting a deuterated solvent.



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Caption: Experimental workflow for visual miscibility determination.

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